

Application Notes and Protocols for CP-628006 in Cell Culture

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Compound of Interest

Compound Name: CP-628006

Cat. No.: B15570715

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Introduction

CP-628006 is a small molecule potentiator of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR), a chloride and bicarbonate channel crucial for ion and fluid transport across epithelial surfaces.^[1] Mutations in the CFTR gene can lead to cystic fibrosis (CF), a multi-system genetic disorder. **CP-628006** has been identified as a compound that can restore the function of certain CFTR mutants, such as G551D, by enhancing channel gating in an ATP-dependent manner.^{[1][2]} This document provides detailed protocols for the solubilization and preparation of **CP-628006** for use in cell culture-based assays, along with information on its mechanism of action and relevant signaling pathways.

Data Presentation

Physicochemical and Solubility Data

While specific quantitative solubility limits (e.g., mg/mL) in common laboratory solvents are not readily available in the public domain, empirical evidence from supplier documentation and research articles indicates that **CP-628006** is soluble in dimethyl sulfoxide (DMSO). The following table summarizes the available data on the properties, storage, and recommended solvent for **CP-628006**.

Parameter	Value	Source
Molecular Weight	536.63 g/mol	[2]
Molecular Formula	C ₃₂ H ₃₅ F ₃ N ₂ O ₂	[2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[2]
Solubility in DMSO	Data not publicly available	N/A
Appearance	Powder	[2]

Storage and Stability

Proper storage of **CP-628006** is critical to maintain its biological activity. The following table outlines the recommended storage conditions for both the solid compound and solutions in DMSO.

Form	Storage Temperature	Stability	Source
Solid Powder	-20°C	2 years	[2]
Solution in DMSO	4°C	2 weeks	[2]
Solution in DMSO	-80°C	6 months	[2]

Experimental Protocols

Preparation of CP-628006 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **CP-628006** in DMSO. This concentration is a common starting point for creating working solutions for cell culture experiments.

Materials:

- **CP-628006** powder

- Anhydrous dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Equilibration:** Allow the vial of **CP-628006** powder to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **CP-628006** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.37 mg of **CP-628006** (Molecular Weight = 536.63 g/mol).
- **Solubilization:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **CP-628006** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 2 weeks).[2]

Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the 10 mM **CP-628006** stock solution to prepare working solutions for treating cells in culture. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity.

Materials:

- 10 mM **CP-628006** stock solution in DMSO

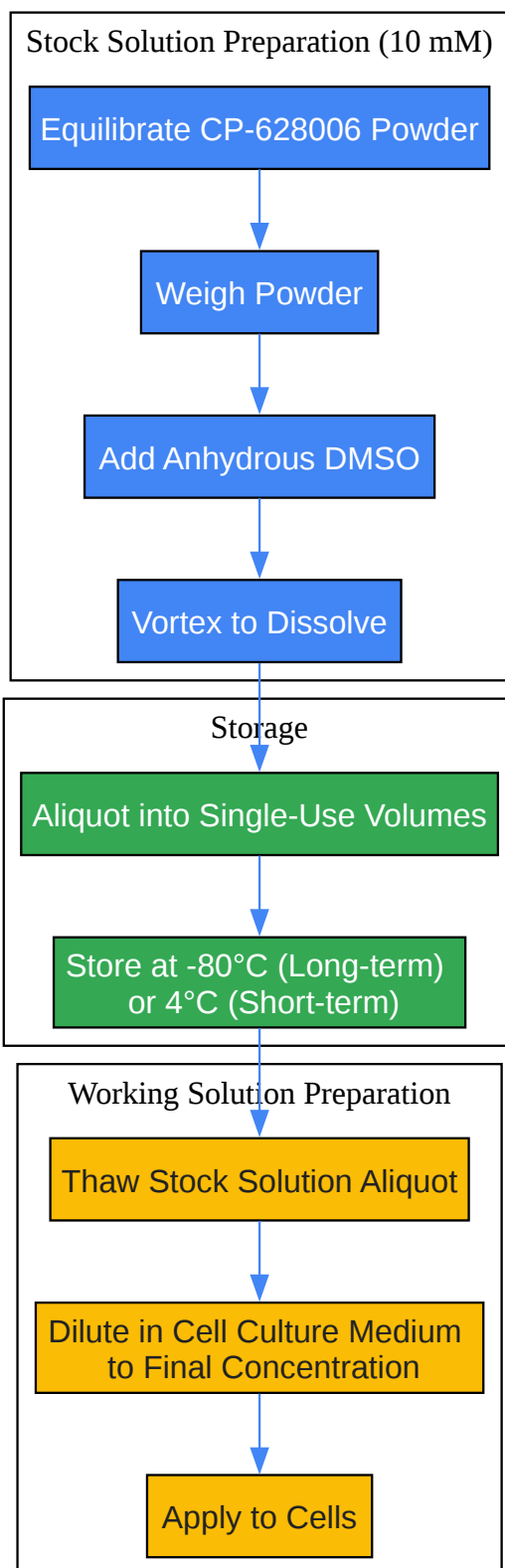
- Sterile cell culture medium appropriate for your cell line
- Sterile serological pipettes and pipette tips

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **CP-628006** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To ensure accurate final concentrations, it is often beneficial to perform an intermediate dilution. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock solution 1:10 in sterile cell culture medium.
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the final volume of cell culture medium to achieve the desired working concentration. For example, to prepare 10 mL of a 1 μ M working solution from a 10 mM stock, add 1 μ L of the stock solution to 10 mL of medium.
- Mixing and Application: Gently mix the working solution by inverting the tube or pipetting up and down. Add the final working solution to your cell cultures as per your experimental design.

Visualizations

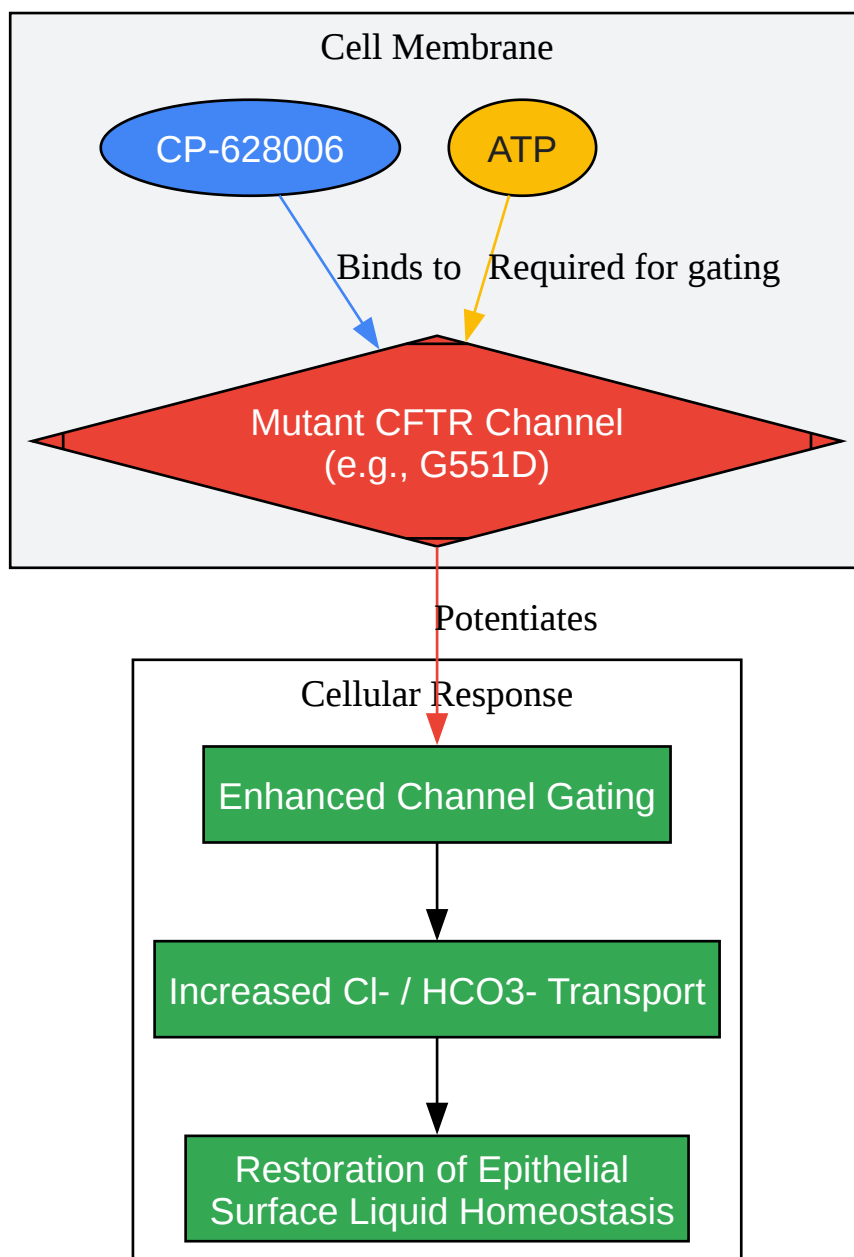
Experimental Workflow for CP-628006 Preparation



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Caption: Workflow for preparing **CP-628006** solutions.

Signaling Pathway of CP-628006



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Caption: Mechanism of **CP-628006** as a CFTR potentiator.

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References

- 1. CP-628006 - Immunomart [immunomart.com]
- 2. CP-628006|305822-08-6|COA [dcchemicals.com]
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